

Dibromomethane: A Technical Guide to Its Solubility in Water and Organic Solvents

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **dibromomethane** (CH₂Br₂), also known as methylene bromide. Understanding the solubility characteristics of this versatile solvent is crucial for its application in chemical synthesis, as a reaction medium, and in various extraction processes. This document presents quantitative aqueous solubility data, qualitative solubility in common organic solvents, and detailed experimental protocols for solubility determination.

Core Solubility Data

The solubility of **dibromomethane** is a critical parameter for its effective use. The following tables summarize its solubility in both aqueous and organic media.

Table 1: Quantitative Solubility of **Dibromomethane** in Water

The solubility of **dibromomethane** in water is limited. The data below, sourced from the IUPAC-NIST Solubility Database, provides recommended values at various temperatures.[1]



Temperature (°C)	Temperature (K)	Mass Fraction (g/100g solution)	Mole Fraction (x ₁)	Solubility (g/100mL H ₂ O) ¹
0	273.15	1.155	0.001209	~1.17
5	278.15	1.144	0.001198	~1.16
10	283.15	1.138	0.001191	~1.15
15	288.15	1.138	0.001191	~1.15
20	293.15	1.144	0.001198	~1.16
25	298.15	1.155	0.001209	~1.17
30	303.15	1.171	0.001226	~1.19
35	308.15	1.194	0.001251	~1.21
40	313.15	1.221	0.001279	~1.24
45	318.15	1.254	0.001313	~1.27
50	323.15	1.293	0.001356	~1.31

 $^{^1}$ Calculated from mass fraction, assuming the density of water is ~ 1 g/mL. Other sources state the solubility as 12.5 g/L (or 1.25 g/100mL) at 20 $^{\circ}$ C.[2][3][4]

Table 2: Qualitative Solubility of **Dibromomethane** in Organic Solvents

Dibromomethane is generally characterized as being very soluble or miscible with a wide range of common organic solvents.[2][5][6] This high degree of solubility is attributed to the principle of "like dissolves like," where its nonpolar to weakly polar nature aligns with that of many organic liquids.[7]



Solvent	Solubility Classification	
Acetone	Miscible	
Benzene	Soluble	
Carbon Tetrachloride	Very Soluble	
Chloroform	Miscible	
Diethyl Ether	Miscible	
Ethanol	Miscible	
Methanol	Very Soluble	

Experimental Protocols for Solubility Determination

Accurate determination of solubility is fundamental for chemical research and process development. The following section outlines a standard methodology for measuring the solubility of a liquid like **dibromomethane** in a given solvent.

Methodology: Isothermal Shake-Flask Method

This widely recognized method is suitable for determining the solubility of liquids in liquids.[8] It involves creating a saturated solution at a constant temperature and then analyzing the composition of the liquid phases.

- I. Materials and Apparatus:
- Solute: High-purity Dibromomethane (CH₂Br₂)
- Solvent: High-purity solvent of interest (e.g., deionized water, ethanol)
- Equipment:
 - Thermostatic shaker bath or incubator with precise temperature control (±0.1°C)
 - Calibrated glass flasks or vials with airtight seals (e.g., screw caps with PTFE septa)
 - Analytical balance

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- Pipettes and syringes for accurate liquid transfer
- Centrifuge (for enhancing phase separation)
- Analytical instrumentation for concentration measurement (e.g., Gas Chromatography with Mass Spectrometry, GC-MS)

II. Procedure:

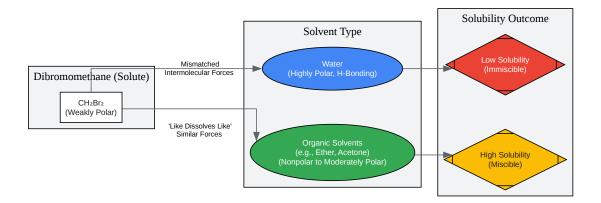
- Preparation: Add an excess amount of **dibromomethane** to a known volume or mass of the solvent in a sealed flask. The presence of a distinct second phase (undissolved solute) is necessary to ensure saturation.
- Equilibration: Place the sealed flask in the thermostatic shaker bath set to the desired temperature. Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure that thermodynamic equilibrium is reached. The time required may vary and should be determined empirically by taking measurements at different time points until the concentration remains constant.
- Phase Separation: Once equilibrium is achieved, cease agitation and allow the phases to separate. To ensure complete separation, especially for systems where densities are similar or emulsions form, the mixture can be centrifuged at the same constant temperature.
- Sampling: Carefully extract an aliquot from the solvent phase (the supernatant) using a syringe. It is critical to avoid any contamination from the undissolved dibromomethane phase.
- Analysis: Accurately determine the concentration of dibromomethane in the sampled aliquot using a pre-calibrated analytical technique. For a volatile organic compound like dibromomethane, Gas Chromatography (GC) is the preferred method.
 - o GC-MS Analysis: A standard solution of dibromomethane is prepared and used to create a calibration curve. The sampled aliquot is then injected into the GC-MS system. The concentration in the unknown sample is determined by comparing its peak area to the calibration curve. Headspace or purge-and-trap techniques can be employed for samples with low concentrations to improve sensitivity.[9][10]



• Data Reporting: Express the solubility in standard units, such as grams of solute per 100 mL of solvent (g/100mL), mole fraction, or mass fraction, and always report the temperature at which the measurement was made.

Visualization of Solubility Concepts

The following diagram illustrates the key factors and relationships governing the solubility of **dibromomethane**.



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Caption: Logical flow of **dibromomethane**'s solubility based on solvent polarity.

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